

UNC7467: A Technical Guide to a Novel Inositol Hexakisphosphate Kinase (IP6K) Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UNC7467

Cat. No.: B10855010

[Get Quote](#)

Introduction

UNC7467 is a novel and potent small molecule inhibitor of inositol hexakisphosphate kinases (IP6Ks), enzymes pivotal in the synthesis of inositol pyrophosphates (PP-InsPs).^{[1][2][3][4][5][6][7]} These signaling molecules are implicated in a wide array of cellular processes, and their dysregulation has been linked to metabolic diseases.^{[3][8]} Developed as a potential therapeutic agent for obesity and related metabolic dysfunctions, **UNC7467** has demonstrated significant efficacy in preclinical models by modulating the inositol pyrophosphate pathway.^{[1][3][4][5][6][7]} This document provides a comprehensive technical overview of the discovery, mechanism of action, and key experimental data related to **UNC7467**.

Quantitative Data Summary

The following tables summarize the key quantitative metrics defining the potency and cellular activity of **UNC7467**.

Table 1: Biochemical Potency of **UNC7467** Against IP6K Isoforms

Target	IC50 (nM)
IP6K1	8.9 ^{[1][2][3][4][5][6][9]}
IP6K2	4.9 ^{[1][2][3][4][5][6][9]}
IP6K3	1320 ^{[1][2][3][4][5][6][9]}

Table 2: Cellular Activity of **UNC7467**

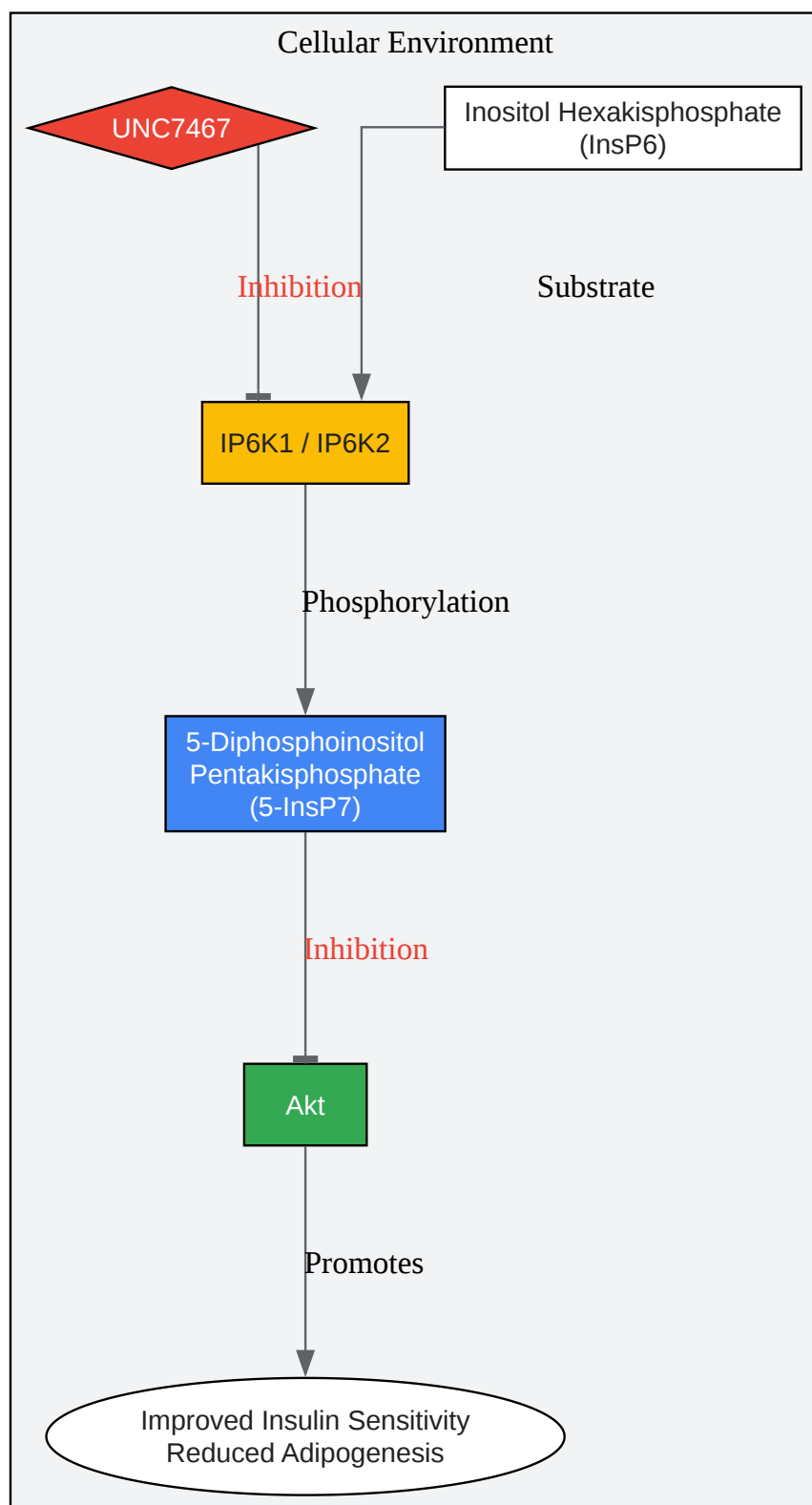
Cell Line	Assay	Metric	Value (μM)
HCT-116	Reduction in InsP8-dependent [33P]-inorganic phosphate efflux	EC50	0.24 ^[9]

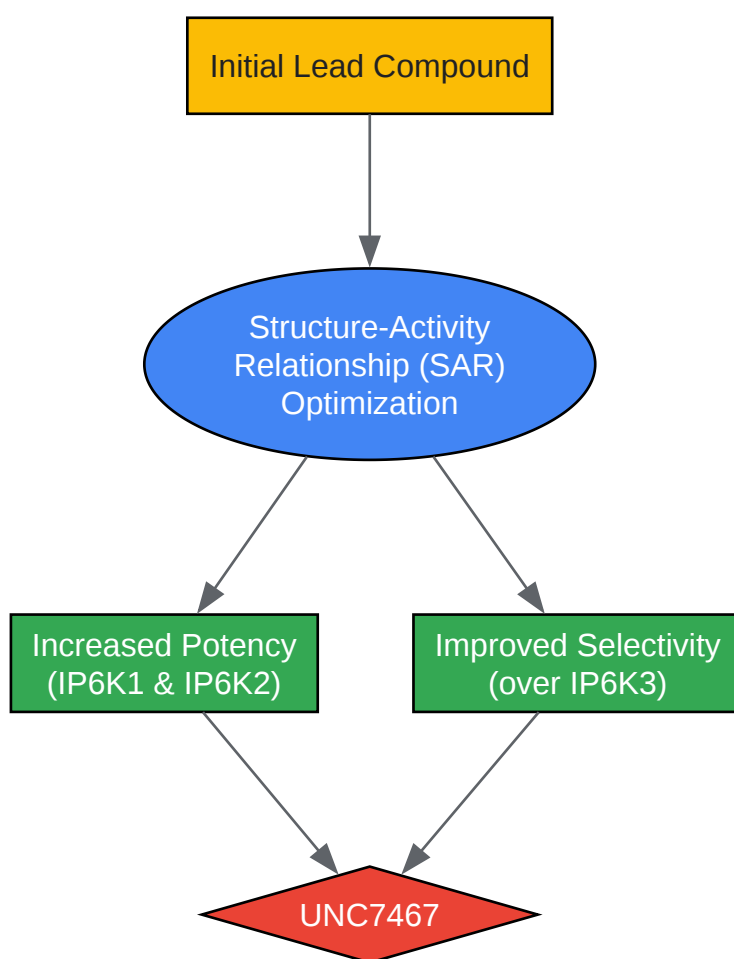
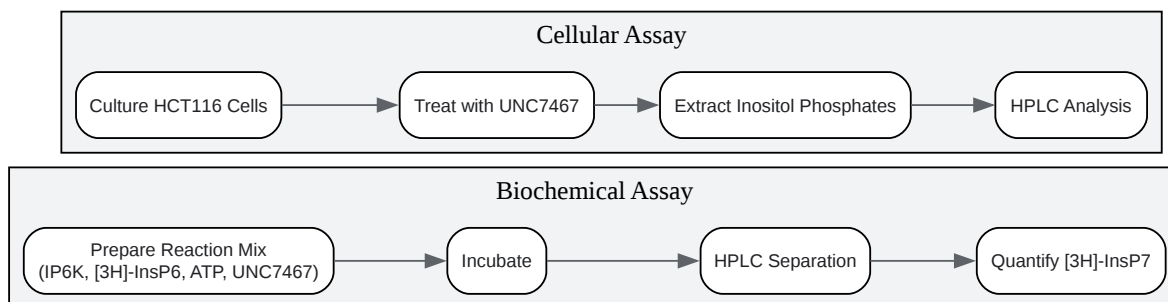
Table 3: In Vivo Pharmacological Effects of **UNC7467** in Diet-Induced Obese Mice

Parameter	Treatment	Outcome
Glycemic Profile	5 mg/kg; i.p.; daily for 4 weeks	Improved ^[9]
Hepatic Steatosis	5 mg/kg; i.p.; daily for 4 weeks	Ameliorated ^[9]
Weight Gain	5 mg/kg; i.p.; daily for 4 weeks	Reduced ^[9]

Signaling Pathway and Mechanism of Action

UNC7467 exerts its biological effects by inhibiting the enzymatic activity of IP6K1 and IP6K2, thereby reducing the cellular levels of inositol pyrophosphates, specifically 5-InsP7.^{[1][9]} This reduction in 5-InsP7 levels impacts downstream signaling pathways, notably the Akt signaling cascade, which is a crucial regulator of glucose metabolism and cell growth. By inhibiting IP6K, **UNC7467** effectively enhances Akt signaling, leading to improved insulin sensitivity.^[10]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Collection - Development of Novel IP6K Inhibitors for the Treatment of Obesity and Obesity-Induced Metabolic Dysfunctions - Journal of Medicinal Chemistry - Figshare [acs.figshare.com]
- 3. Development of Novel IP6K Inhibitors for the Treatment of Obesity and Obesity-Induced Metabolic Dysfunctions - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Development of Novel IP6K Inhibitors for the Treatment of Obesity and Obesity-Induced Metabolic Dysfunctions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Item - Development of Novel IP6K Inhibitors for the Treatment of Obesity and Obesity-Induced Metabolic Dysfunctions - American Chemical Society - Figshare [acs.figshare.com]
- 8. Targeting the Inositol Pyrophosphate Biosynthetic Enzymes in Metabolic Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Inositol pyrophosphates inhibit Akt signaling, regulate insulin sensitivity and weight gain - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [UNC7467: A Technical Guide to a Novel Inositol Hexakisphosphate Kinase (IP6K) Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10855010#discovery-and-development-of-unc7467>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com